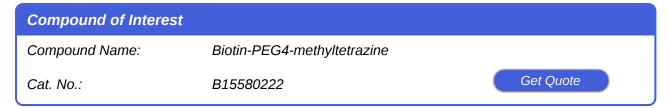


An In-depth Technical Guide to Biotin-PEG4-methyltetrazine (CAS: 1835759-81-3)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Biotin-PEG4-methyltetrazine**, a critical reagent in modern bioconjugation and targeted therapeutic development. We will delve into its core principles, physicochemical properties, and detailed experimental protocols, presenting quantitative data in a clear, tabular format and illustrating key processes with diagrams.

Core Principles and Applications

Biotin-PEG4-methyltetrazine is a versatile molecule that combines the high-affinity binding of biotin to streptavidin with the highly efficient and bioorthogonal "click chemistry" of methyltetrazine.[1] Its structure consists of three key components:

- Biotin: A vitamin that forms one of the strongest known non-covalent bonds with streptavidin and avidin, enabling robust detection, purification, and immobilization of labeled molecules.
 [2]
- PEG4 (Polyethylene Glycol) Spacer: A short, hydrophilic polyethylene glycol linker that enhances water solubility, reduces steric hindrance, and minimizes aggregation of conjugated biomolecules.[1][2]
- Methyltetrazine: A highly reactive dienophile that participates in the inverse-electron-demand Diels-Alder (iEDDA) reaction with strained alkenes, most notably trans-cyclooctene (TCO).[3]



[4] This reaction is exceptionally fast, selective, and occurs under mild, physiological conditions without the need for a copper catalyst.[4][5]

This unique combination of features makes **Biotin-PEG4-methyltetrazine** an invaluable tool for a wide range of applications, including:

- Bioconjugation: Linking biotin to TCO-modified biomolecules such as proteins, antibodies, and nucleic acids.[1]
- Probe Development: Constructing multifunctional probes for imaging and diagnostic assays.
- Drug Delivery: Assembling targeted drug delivery systems and antibody-drug conjugates (ADCs).[1][6]
- PROTACs: Serving as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[7][8]
- Cellular and In Vivo Imaging: Enabling pre-targeted imaging strategies.[5]

Physicochemical and Quantitative Data

The properties of **Biotin-PEG4-methyltetrazine** are summarized in the tables below for easy reference and comparison.

Table 1: General Properties

Property	Value	References
CAS Number	1835759-81-3	[4][7][9]
Molecular Formula	C27H39N7O6S	[4][7][9]
Molecular Weight	589.71 g/mol	[4][7][10]
Appearance	Purple to purplish-red solid	[7]
Purity	≥95% (typically by HPLC)	[9][10][11]



Table 2: Solubility and Storage

Parameter	Recommendation	References
Solubility	Soluble in DMSO and DMF	[5][11][12]
Short-term Storage	0 - 4 °C for days to weeks	[4][13]
Long-term Storage	-20 °C for months to years (desiccate, protect from light)	[3][4][6][7][13]
Shipping Conditions	Ambient temperature	[4][11][13]

Table 3: Reaction Kinetics

Reaction	Second-order Rate Constant (k)	References
Methyltetrazine-TCO Ligation	> 800 M ⁻¹ s ⁻¹	[3][4][11]

Key Experimental Protocols

Detailed methodologies for common applications of **Biotin-PEG4-methyltetrazine** are provided below.

Protocol 1: Labeling of TCO-Modified Proteins

This protocol outlines the steps for biotinylating a purified protein that has been functionalized with a trans-cyclooctene (TCO) group.

Materials:

- · TCO-functionalized protein
- · Biotin-PEG4-methyltetrazine
- Reaction Buffer (e.g., Phosphate-Buffered Saline (PBS), pH 7.4)
- Organic Solvent (e.g., DMSO)



· Desalting column or dialysis cassette

Procedure:

- Protein Preparation: Dissolve the TCO-functionalized protein in the reaction buffer to a concentration of 1-5 mg/mL.[3]
- Reagent Preparation: Prepare a stock solution of Biotin-PEG4-methyltetrazine in DMSO.
 [3]
- Biotinylation Reaction: Add a 1.5 to 5-fold molar excess of the **Biotin-PEG4-methyltetrazine** solution to the protein solution. The optimal ratio may need to be determined empirically.[3]
- Incubation: Incubate the reaction mixture for 1-2 hours at room temperature with gentle mixing.[3]
- Purification: Remove the unreacted Biotin-PEG4-methyltetrazine using a desalting spin column or by dialysis against a suitable storage buffer.[3]

Protocol 2: Labeling of Cell Surface Glycans

This protocol describes the biotinylation of cell surface glycans that have been metabolically labeled with a TCO-modified sugar.

Materials:

- Cultured cells
- TCO-modified sugar (e.g., Ac₄ManN-TCO)
- Cell culture medium
- Biotin-PEG4-methyltetrazine
- Phosphate-Buffered Saline (PBS)
- Streptavidin-conjugated fluorophore (for detection)

Procedure:

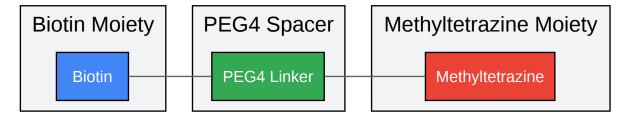


- Metabolic Labeling: Culture cells to the desired confluency. Incubate the cells with 25-50 μM
 of a TCO-modified sugar in the cell culture medium for 24-48 hours to allow for metabolic
 incorporation into cell surface glycans.[3]
- Washing: Wash the cells three times with ice-cold PBS to remove any unincorporated TCO-modified sugar.[3]
- Biotinylation: Prepare a fresh solution of 50-100 μM Biotin-PEG4-methyltetrazine in PBS.
 Incubate the cells with this solution for 30-60 minutes at room temperature or at 4°C to minimize internalization.[3]
- Final Wash: Wash the cells three times with ice-cold PBS to remove excess Biotin-PEG4methyltetrazine.[3]
- Detection: The biotinylated cells can now be incubated with a streptavidin-conjugated fluorophore for detection by flow cytometry or fluorescence microscopy.[3]

Visualizing Workflows and Pathways

Diagrams created using Graphviz (DOT language) are provided below to illustrate key processes involving **Biotin-PEG4-methyltetrazine**.

Biotin-PEG4-methyltetrazine Structure



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Caption: Key functional components of **Biotin-PEG4-methyltetrazine**.



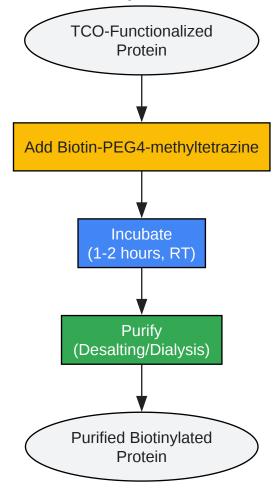
Biotin-PEG4-methyltetrazine Stable Biotinylated Conjugate Release N2 Gas

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Caption: Inverse-electron-demand Diels-Alder (iEDDA) reaction.



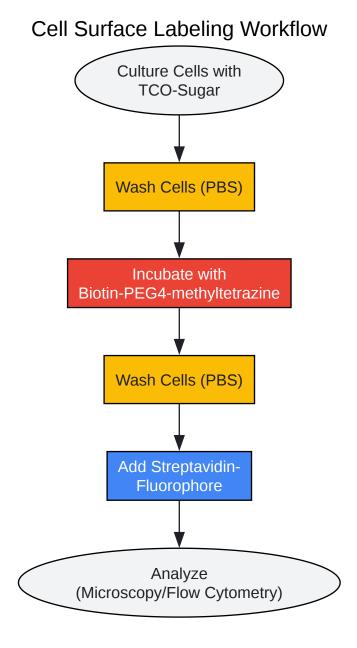
Protein Biotinylation Workflow



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Caption: Workflow for labeling TCO-modified proteins.





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Caption: Workflow for labeling cell surface glycans.

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